

1,8-Dinitronaphthalene: A Technical Material Safety Data Sheet (MSDS) Guide

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Compound of Interest

Compound Name: 1,8-Dinitronaphthalene

Cat. No.: B126178

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **1,8-Dinitronaphthalene**, including its physical and chemical properties, toxicological data, and safety precautions. The information is presented to assist researchers, scientists, and drug development professionals in the safe handling and use of this compound.

Core Properties and Safety Data

1,8-Dinitronaphthalene is a yellow crystalline solid.^[1] It is insoluble in water.^{[1][2]} The following tables summarize the key quantitative data available for this compound.

Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₆ N ₂ O ₄	[1]
Molecular Weight	218.17 g/mol	[1]
CAS Number	602-38-0	[1]
Appearance	Yellow crystals	[1]
Melting Point	171-173 °C (340-342 °F)	[1][2]
Boiling Point	390 °C (rough estimate)	[3]
Vapor Pressure	0.00000428 mmHg	[1]
Vapor Density	7.51 (Air = 1)	[1][2]
Water Solubility	< 1 mg/mL at 19 °C (66 °F)	[1][2]
LogP (Partition Coefficient)	2.52	[3]

Toxicological Data

Hazard	Description	Source(s)
Primary Hazards	Irritant, Flammable.[1] May induce methemoglobinemia.[4]	
Routes of Exposure	Inhalation, Ingestion, Skin and Eye Contact	[2][4]
Symptoms of Exposure	Irritation of skin, eyes, and mucous membranes; skin pigmentation, headache, dizziness, cyanosis, nausea, vomiting, anemia, insomnia, fatigue, weight loss, central nervous system depression, liver damage, and kidney damage.[1][2][4]	
GHS Hazard Statements	H228: Flammable solid; H315: Causes skin irritation; H319: Causes serious eye irritation; H335: May cause respiratory irritation.[5]	
RTECS Number	QJ4552000 (Class: Mutagen)	[3]

Fire and Explosivity Hazards

Hazard	Description	Source(s)
Flammability	Flammable solid.[1] Probably combustible, though flash point data is unavailable.[1][2]	
Reactivity	Potentially explosive; sensitive to heat and shock.[1][2] Strong oxidizing agent.[1][2]	
Incompatibilities	Strong oxidizing agents, strong reducing agents, strong bases.	[3]
Hazardous Decomposition Products	Carbon monoxide, carbon dioxide, and oxides of nitrogen.	[3]
Extinguishing Media	Dry chemical, carbon dioxide, or Halon extinguisher.[2] Water spray or chemical foam can also be used.[3]	

Exposure Controls and Personal Protection

Control Parameter	Recommendation	Source(s)
Engineering Controls	Use in a well-ventilated area. Emergency eye wash fountains and safety showers should be available.	[6]
Personal Protective Equipment (PPE)		
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.	[3]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[3]
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.	[3]
Handling and Storage	Store in a cool, dry place in a tightly closed container.[3] Use spark-proof tools and explosion-proof equipment.[3] Avoid breathing dust, vapor, mist, or gas.[3] Avoid contact with skin and eyes.[3]	
Occupational Exposure Limits	No specific occupational exposure limits (OELs) have been established for 1,8-dinitronaphthalene by OSHA, NIOSH, or ACGIH.[7][8][9]	

Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of **1,8-dinitronaphthalene** are not publicly available in the sourced MSDS. However, the hazard classifications are typically determined based on standardized testing guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following are representative methodologies for assessing the key hazards of this compound.

Acute Dermal Irritation (Based on OECD Guideline 404)

This test provides information on the potential of a substance to cause skin irritation.[\[10\]](#)[\[11\]](#)

- **Test Animal:** The albino rabbit is the preferred species for this test.[\[10\]](#)
- **Procedure:** A single dose of 0.5 g of the solid test substance is applied to a small area of clipped skin (approximately 6 cm²).[\[10\]](#) The application site is covered with a gauze patch.
- **Exposure:** The exposure duration is 4 hours.[\[10\]](#) After exposure, the residual substance is removed.[\[10\]](#)
- **Observation:** The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Observations may continue for up to 14 days to assess the reversibility of any effects.[\[12\]](#)
- **Scoring:** The severity of erythema and edema is graded, and these scores are used to classify the substance's irritation potential.[\[12\]](#)

Acute Eye Irritation (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or damage.[\[13\]](#)[\[14\]](#)

- **Test Animal:** Healthy adult albino rabbits are used for this assay.[\[15\]](#)
- **Procedure:** A single dose of the test substance (not more than 100 mg for a solid) is instilled into the conjunctival sac of one eye of the animal.[\[16\]](#) The other eye serves as an untreated control.[\[16\]](#)

- Observation: The eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[\[13\]](#) The observation period can be extended up to 21 days to evaluate the reversibility of the effects.[\[15\]](#)
- Scoring: The severity of ocular lesions is scored to determine the irritation classification of the substance.[\[17\]](#) The use of analgesics and anesthetics is recommended to minimize animal distress.[\[16\]](#)

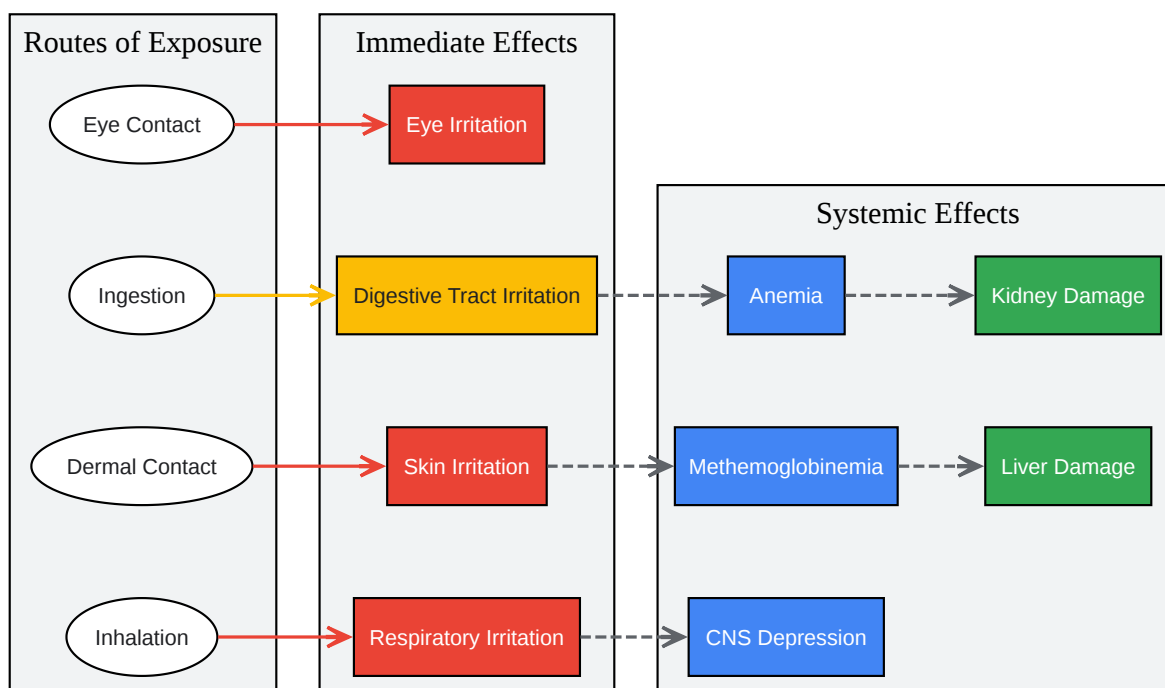
Bacterial Reverse Mutation Test (Ames Test) (Based on OECD Guideline 471)

This assay is used to assess the mutagenic potential of a chemical.[\[18\]](#)[\[19\]](#)[\[20\]](#)

- Test System: The test utilizes several strains of *Salmonella typhimurium* and *Escherichia coli* that are auxotrophic for a specific amino acid (e.g., histidine).[\[18\]](#)[\[19\]](#)
- Procedure: The bacterial strains are exposed to the test substance at various concentrations, both with and without an exogenous metabolic activation system (S9 mix, derived from rat liver).[\[19\]](#)[\[21\]](#) Two primary methods are used: the plate incorporation method and the pre-incubation method.[\[19\]](#)
- Endpoint: The assay measures the ability of the substance to cause a reverse mutation, restoring the bacteria's ability to synthesize the required amino acid and form colonies on a minimal agar medium.[\[18\]](#)[\[21\]](#)
- Evaluation: A substance is considered mutagenic if it causes a concentration-related increase in the number of revertant colonies compared to the solvent control.[\[21\]](#)

Hazard Visualization

The following diagram illustrates the primary hazards associated with **1,8-dinitronaphthalene** and the logical flow of potential health effects upon exposure.



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Caption: Primary hazards and potential health effects of **1,8-dinitronaphthalene** exposure.

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